

Physicochemical Properties of 4-CYANO-7-METHYLINDAN: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-CYANO-7-METHYLINDAN

Cat. No.: B015055

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Introduction

4-Cyano-7-methylindan is a substituted indan derivative with potential applications in medicinal chemistry and materials science. A thorough understanding of its physicochemical properties is fundamental for its development and application in these fields. This technical guide provides a comprehensive overview of the known and predicted physicochemical characteristics of **4-cyano-7-methylindan**, alongside detailed experimental protocols for their determination.

Core Physicochemical Properties

Due to the limited availability of direct experimental data for **4-cyano-7-methylindan**, this guide presents a combination of the sparse available data, predicted values from computational models, and experimental data from structurally related compounds to provide a comprehensive profile.

Data Summary

The following table summarizes the key physicochemical properties of **4-cyano-7-methylindan** and related compounds for comparative analysis.

Property	4-CYANO-7-METHYLINDAN	7-Methyl-1-indanone (Analogue)	4-Methylindan (Analogue)
Molecular Formula	C ₁₁ H ₁₁ N	C ₁₀ H ₁₀ O	C ₁₀ H ₁₂
Molecular Weight	157.21 g/mol	146.19 g/mol	132.20 g/mol
Physical State	Off-White to Pale Yellow Solid	Colorless to pale yellow liquid	-
Melting Point	Not available	52-56 °C	Not available
Boiling Point	Predicted: ~300-350 °C	260.4 °C at 760 mmHg	Not available
Solubility	Predicted: Poorly soluble in water	Soluble in organic solvents	Soluble in Chloroform, Ethyl Acetate, Methanol (Slightly) ^[1]
logP (Octanol-Water Partition Coefficient)	Predicted: ~2.5 - 3.0	Not available	3.1 ^[2]
pKa	Predicted: ~1.5-2.5 (protonated nitrile)	Not available	Not applicable

Note: Predicted values are derived from computational models and should be confirmed by experimental data.

Experimental Protocols

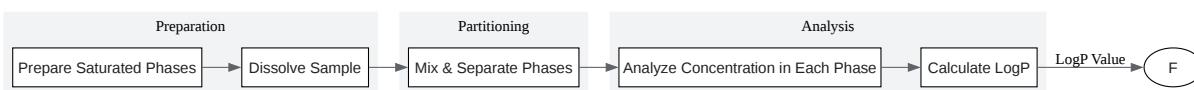
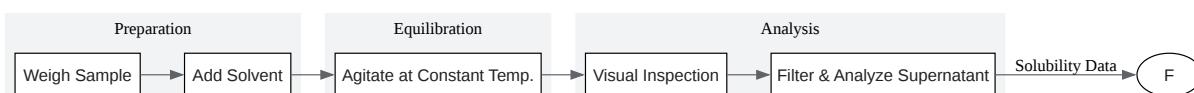
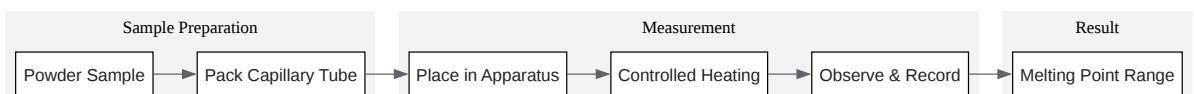
Detailed methodologies for the determination of key physicochemical properties of **4-cyano-7-methylindan** are provided below. These protocols are based on standard laboratory practices and can be adapted as needed.

Melting Point Determination

Objective: To determine the temperature range over which **4-cyano-7-methylindan** transitions from a solid to a liquid state.

Methodology:

- Sample Preparation: A small amount of finely powdered **4-cyano-7-methylindan** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus.
- Heating: The sample is heated at a controlled rate. An initial rapid heating can be used to estimate the approximate melting point, followed by a slower heating rate (1-2 °C/min) near the expected melting point for an accurate determination.
- Observation: The temperatures at which the substance begins to melt (the first appearance of liquid) and completely melts are recorded. This range is reported as the melting point.



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- To cite this document: BenchChem. [Physicochemical Properties of 4-CYANO-7-METHYLINDAN: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b015055#physicochemical-properties-of-4-cyano-7-methylindan>]

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